

An In-depth Technical Guide to the Physical Properties of N-Isopropylcyclohexylamine

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Compound of Interest

Compound Name: *N-Isopropylcyclohexylamine*

Cat. No.: *B058178*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **N-Isopropylcyclohexylamine** (CAS No. 1195-42-2). The information is compiled from various chemical and safety data sources to assist researchers and professionals in drug development and other scientific endeavors. This document presents quantitative data in a structured format, outlines general experimental protocols for the determination of these properties, and includes a logical workflow for the physical characterization of a similar chemical substance.

Chemical Identity

N-Isopropylcyclohexylamine, also known as N-Cyclohexylisopropylamine, is a secondary amine with the chemical formula $C_9H_{19}N$.^[1] It is a clear, colorless to light yellow liquid.^[1]

Physical Properties

The physical properties of **N-Isopropylcyclohexylamine** are summarized in the table below. These values are essential for handling, storage, and application of the compound in a laboratory or industrial setting.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₉ N	[1]
Molecular Weight	141.25 g/mol	[1][2]
Appearance	Clear colorless to light yellow liquid	[1]
Boiling Point	175 °C at 760 mmHg60-65 °C at 12 mmHg	[3][4][1]
Melting Point	-79.9°C (estimate)	[1]
Density	0.859 g/mL at 25 °C0.850 g/mL	[1][3]
Refractive Index (n ₂₀ /D)	1.448	[1]
Flash Point	46 °C (114.8 °F) - closed cup33 °C (91.4 °F)	[3][4]
pKa	11.03 ± 0.20 (Predicted)	[1]
Solubility	Slightly soluble in Chloroform and Methanol	[1]
Vapor Density	4.9	[4]

Experimental Protocols for Property Determination

The following are generalized experimental methodologies for determining the key physical properties of a liquid amine like **N-Isopropylcyclohexylamine**. These protocols are based on standard laboratory practices.

3.1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

- Apparatus: A distillation apparatus including a round-bottom flask, a condenser, a thermometer, a heating mantle, and boiling chips.

- Procedure:
 - A small volume of **N-Isopropylcyclohexylamine** is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
 - The flask is gently heated using the heating mantle.
 - The temperature is monitored with a thermometer placed such that the bulb is just below the side arm of the distillation head.
 - The temperature at which the liquid actively boils and a steady stream of condensate is observed on the thermometer is recorded as the boiling point.
 - For determining the boiling point at reduced pressure, a vacuum pump is connected to the distillation apparatus, and the pressure is monitored with a manometer.

3.2. Determination of Density

Density is the mass per unit volume of a substance.[5]

- Apparatus: A pycnometer (specific gravity bottle) or a graduated cylinder and an analytical balance.
- Procedure using a Graduated Cylinder:
 - The mass of a clean, dry 10 mL graduated cylinder is measured on an analytical balance. [6]
 - A known volume of **N-Isopropylcyclohexylamine** (e.g., 10 mL) is added to the graduated cylinder. The volume is read at the bottom of the meniscus.[6]
 - The mass of the graduated cylinder with the liquid is measured.
 - The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder.
 - The density is calculated by dividing the mass of the liquid by its volume.[7]

3.3. Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.[8]

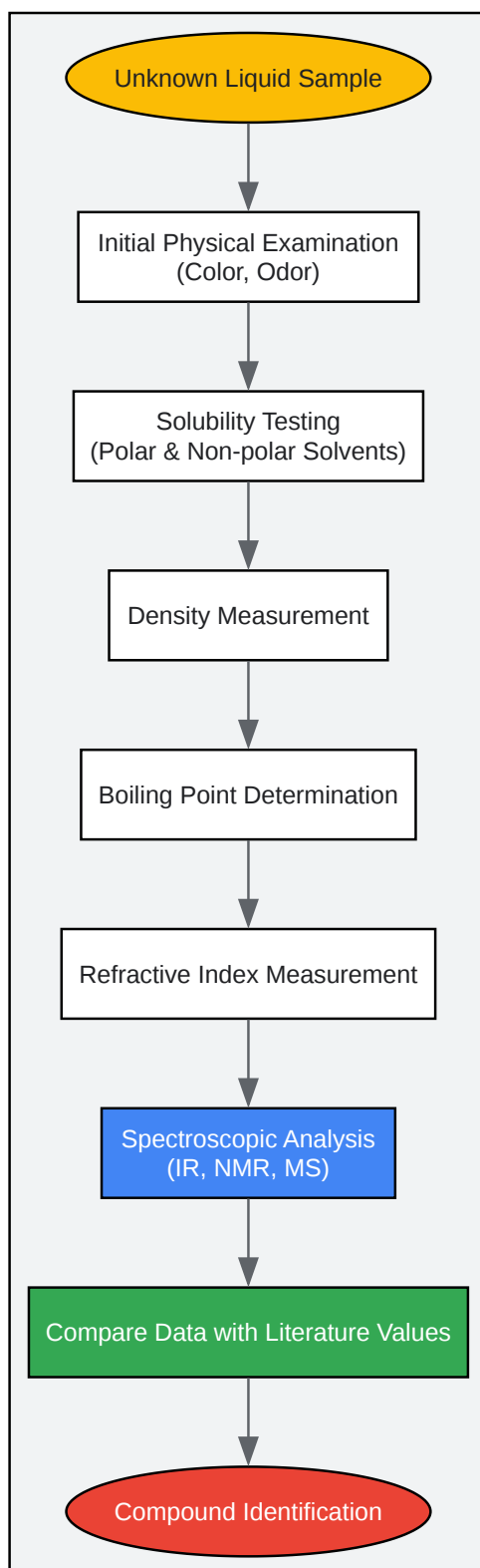
- Apparatus: Test tubes, a vortex mixer or shaker, a temperature-controlled water bath.
- Procedure:
 - A specific volume of the solvent (e.g., chloroform or methanol) is placed in a test tube.
 - A small, known amount of **N-Isopropylcyclohexylamine** is added to the test tube.
 - The mixture is agitated using a vortex mixer or shaker until the solute dissolves completely.
 - Steps 2 and 3 are repeated until a point is reached where the added solute no longer dissolves, and a saturated solution is formed.
 - The solubility can then be expressed qualitatively (e.g., slightly soluble) or quantitatively if the amounts are precisely measured.[9] The process should be conducted at a constant temperature.[9]

Signaling Pathways and Biological Activity

Currently, there is no significant information available in scientific literature to suggest that **N-Isopropylcyclohexylamine** is involved in specific biological signaling pathways. Its primary use appears to be as a reagent in chemical synthesis.[1]

Logical Workflow for Chemical Identification

The following diagram illustrates a general workflow for identifying an unknown liquid sample, a process that relies heavily on the determination of its physical properties.



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Caption: Workflow for the Identification of an Unknown Liquid Chemical.

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